

Application Notes and Protocols for Ro4987655

Treatment in Mouse Models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ro4987655

Cat. No.: B1684329

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

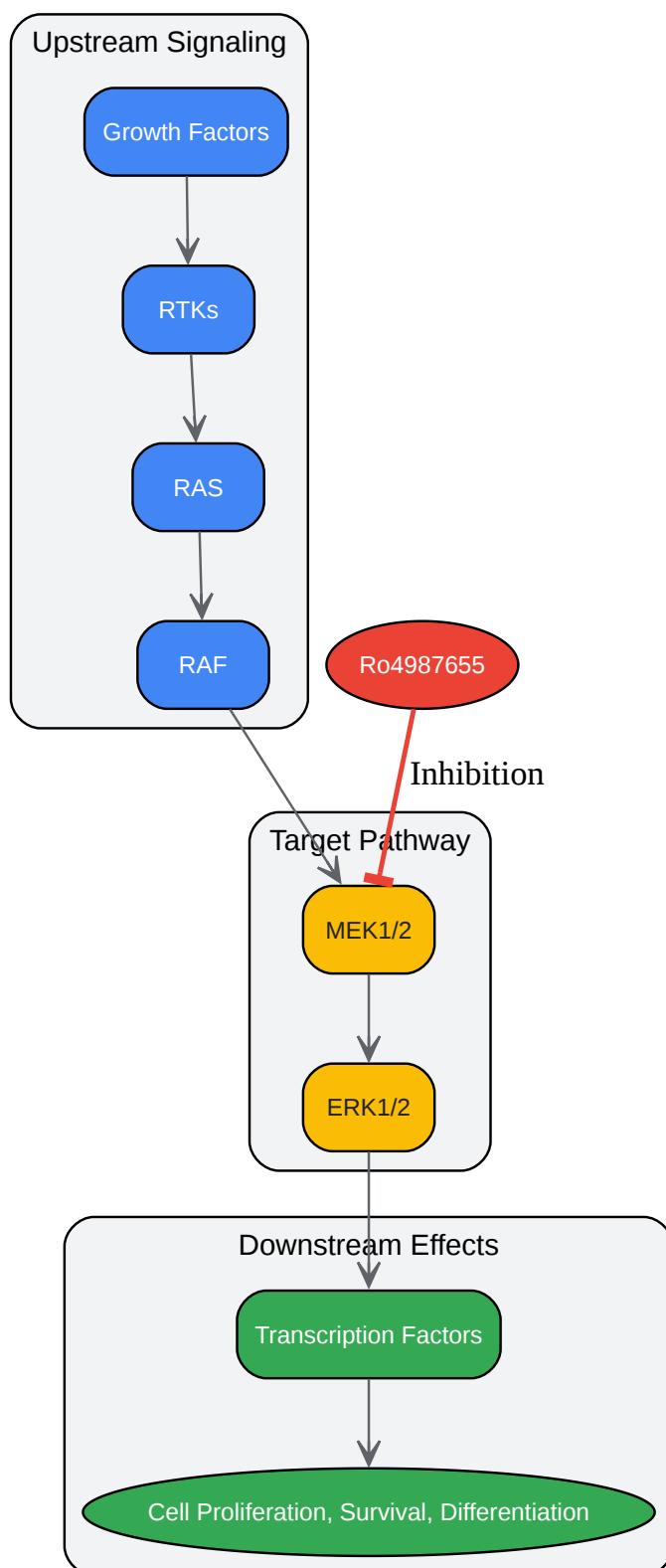
Introduction

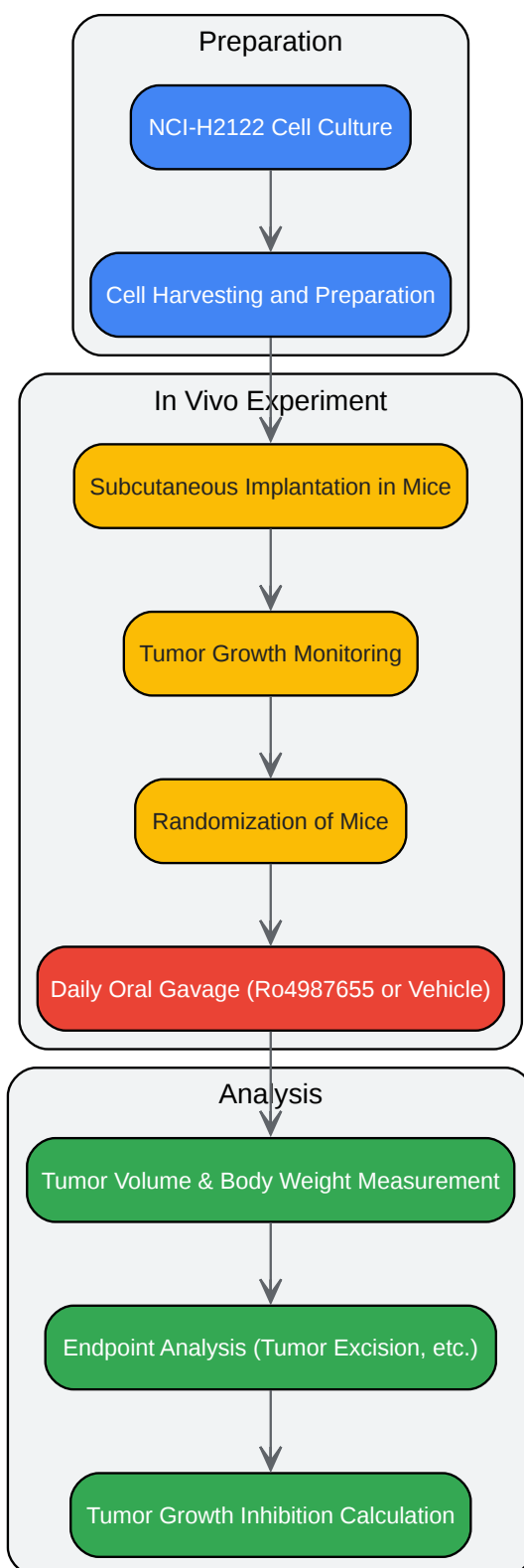
Ro4987655 is a potent and highly selective, orally active inhibitor of MEK1/2 kinases, key components of the RAS/RAF/MEK/ERK signaling pathway.^{[1][2]} Dysregulation of this pathway is a frequent event in human cancers, making it a prime target for therapeutic intervention.

Ro4987655 has demonstrated significant anti-tumor activity in preclinical xenograft models, highlighting its potential as a cancer therapeutic.^[3] These application notes provide detailed protocols for the in vivo evaluation of **Ro4987655** in mouse xenograft models, focusing on the NCI-H2122 non-small cell lung cancer cell line as a representative model.

Mechanism of Action

Ro4987655 is an allosteric inhibitor that binds to a pocket adjacent to the ATP-binding site of MEK1 and MEK2. This binding prevents the phosphorylation and activation of MEK's downstream targets, ERK1 and ERK2. The inhibition of ERK1/2 phosphorylation leads to the downregulation of signaling pathways that control cell proliferation, survival, and differentiation.^{[1][2]}





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Subcutaneous xenograft tumour model and xenograft mouse metastatic model [bio-protocol.org]
- 2. Phase I and pharmacokinetics/pharmacodynamics study of the MEK inhibitor RO4987655 in Japanese patients with advanced solid tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. inmuno-oncologia.ciberonc.es [inmuno-oncologia.ciberonc.es]
- To cite this document: BenchChem. [Application Notes and Protocols for Ro4987655 Treatment in Mouse Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684329#ro4987655-treatment-schedule-for-mouse-models]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com